

Technical Guide: Ciprofloxacin-piperazinyl-N-sulfate-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ciprofloxacin-piperazinyl-N-sulfate-d8

Cat. No.: B12371741

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **Ciprofloxacin-piperazinyl-N-sulfate-d8**, a deuterated metabolite of the broad-spectrum fluoroquinolone antibiotic, Ciprofloxacin. While a specific CAS number for this deuterated sulfate metabolite is not readily available, this guide focuses on the technical details of its non-deuterated counterpart, Ciprofloxacin-piperazinyl-N-sulfate, and the deuterated parent compound, Ciprofloxacin-d8. This information is crucial for researchers involved in pharmacokinetic studies, drug metabolism research, and the development of analytical methods for Ciprofloxacin and its metabolites.

Ciprofloxacin undergoes metabolism in the liver, where the piperazinyl group is modified to form several metabolites, including the N-sulfate conjugate. The deuterated form, Ciprofloxacin-d8, is commonly used as an internal standard in quantitative analysis due to its similar chemical and physical properties to the parent drug, allowing for accurate and precise measurements in complex biological matrices.

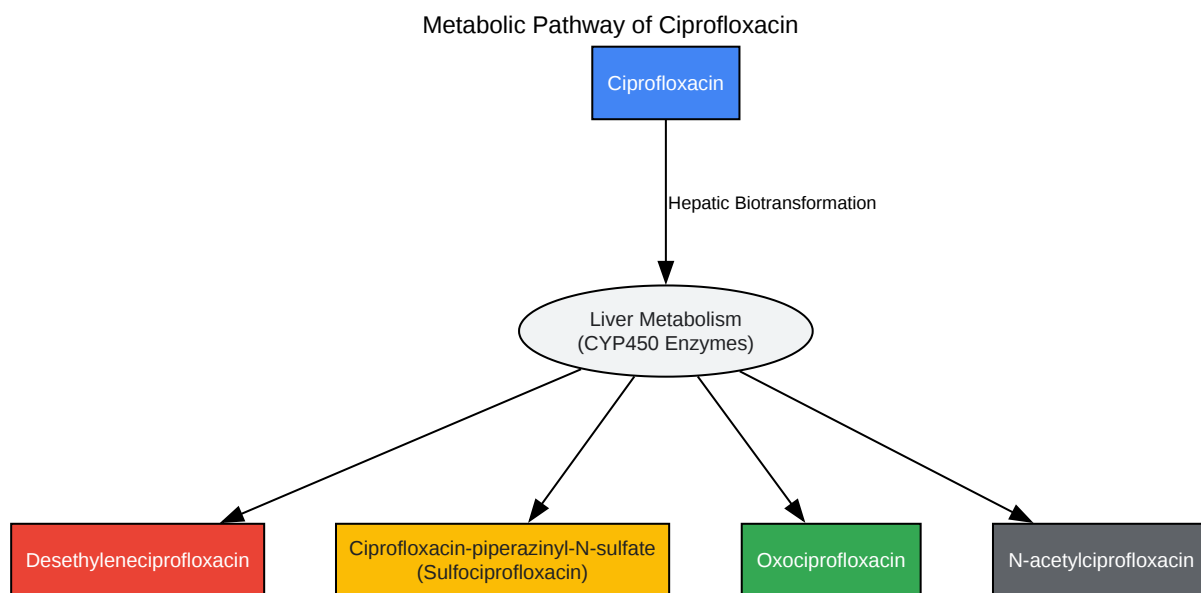
Compound Data

Quantitative data for Ciprofloxacin-piperazinyl-N-sulfate and Ciprofloxacin-d8 are summarized in the table below for easy comparison.

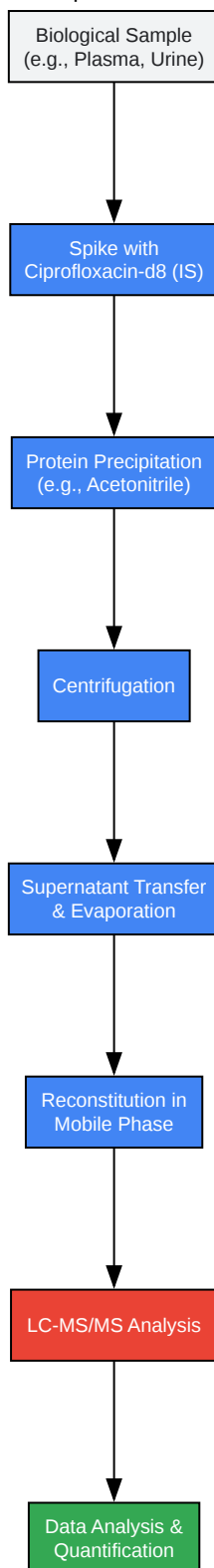
Parameter	Ciprofloxacin-piperazinyl-N-sulfate	Ciprofloxacin-d8
CAS Number	105093-21-8	1130050-35-9
Molecular Formula	C ₁₇ H ₁₈ FN ₃ O ₆ S	C ₁₇ H ₁₀ D ₈ FN ₃ O ₃
Molecular Weight	411.4 g/mol	339.39 g/mol
Synonyms	Sulfociprofloxacin, 4-Sulfociprofloxacin	Bay q 3939-d8, Cipro-d8
Purity	Typically >98%	Typically >95% (HPLC)
Storage Temperature	-20°C	-20°C

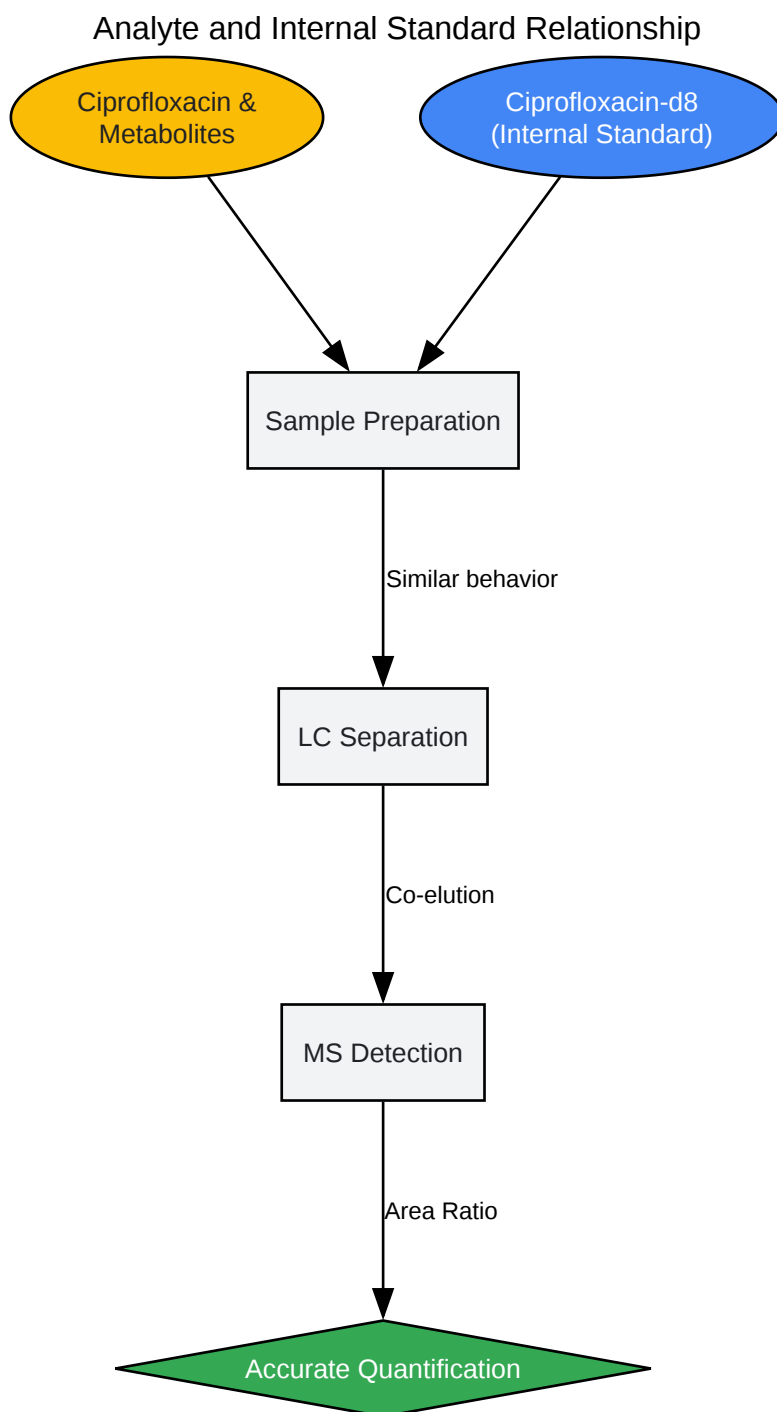
Metabolic Pathway of Ciprofloxacin

Ciprofloxacin is partially metabolized in the liver, with modifications of the piperazinyl group leading to the formation of at least four major metabolites: desethyleneciprofloxacin, sulfociprofloxacin (Ciprofloxacin-piperazinyl-N-sulfate), oxociprofloxacin, and N-acetylciprofloxacin.[1] These metabolites generally possess less microbiological activity than the parent compound.[1]



Bioanalytical Workflow for Ciprofloxacin Metabolite Quantification





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Guide: Ciprofloxacin-piperazinyl-N-sulfate-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371741#ciprofloxacin-piperazinyl-n-sulfate-d8-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com